

In Vitro Activity of Sms2-IN-3: A Technical Guide

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Compound of Interest

Compound Name: Sms2-IN-3

Cat. No.: B12396121

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This document provides an in-depth technical overview of the in vitro activity of **Sms2-IN-3**, a potent and selective inhibitor of Sphingomyelin Synthase 2 (SMS2). It includes a summary of its biochemical activity, detailed experimental protocols for key assays, and visualizations of relevant biochemical pathways and experimental workflows.

Quantitative Data Summary

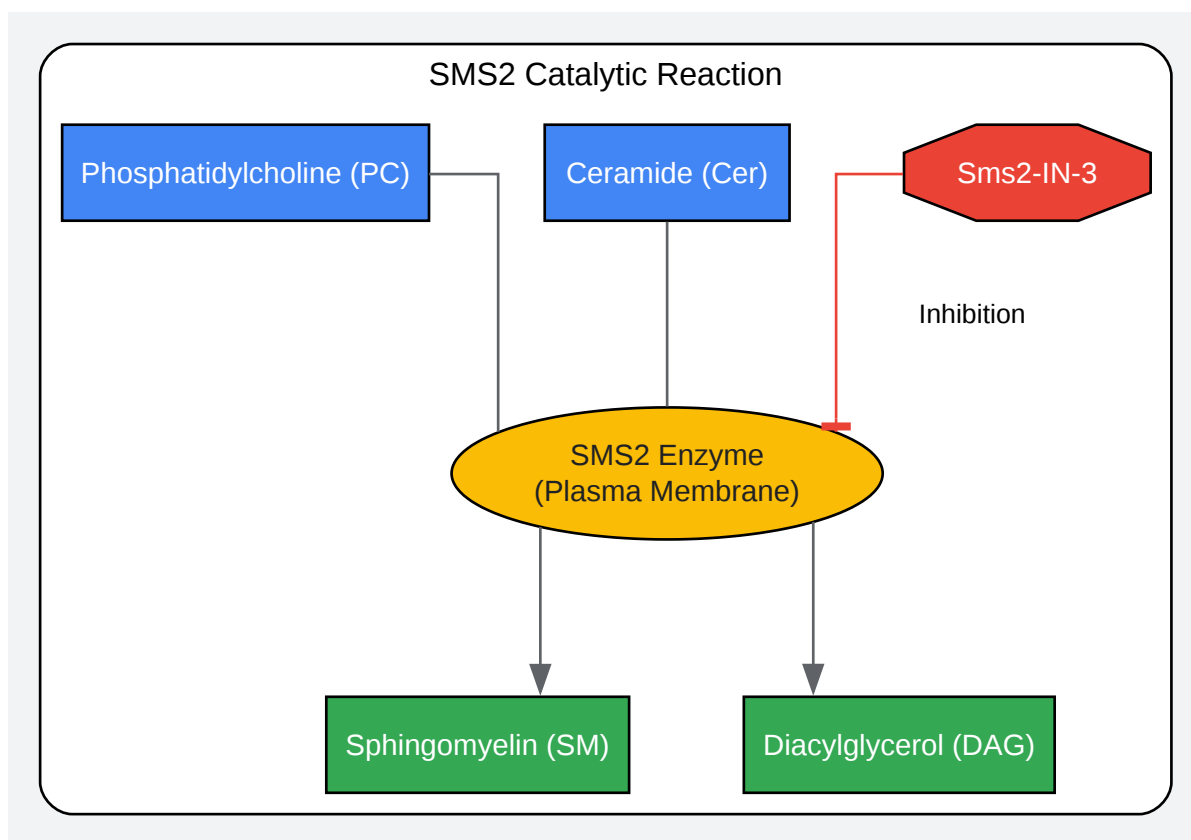
Sms2-IN-3 has been identified as a highly potent and selective small molecule inhibitor of SMS2. Its primary in vitro activity is summarized below.

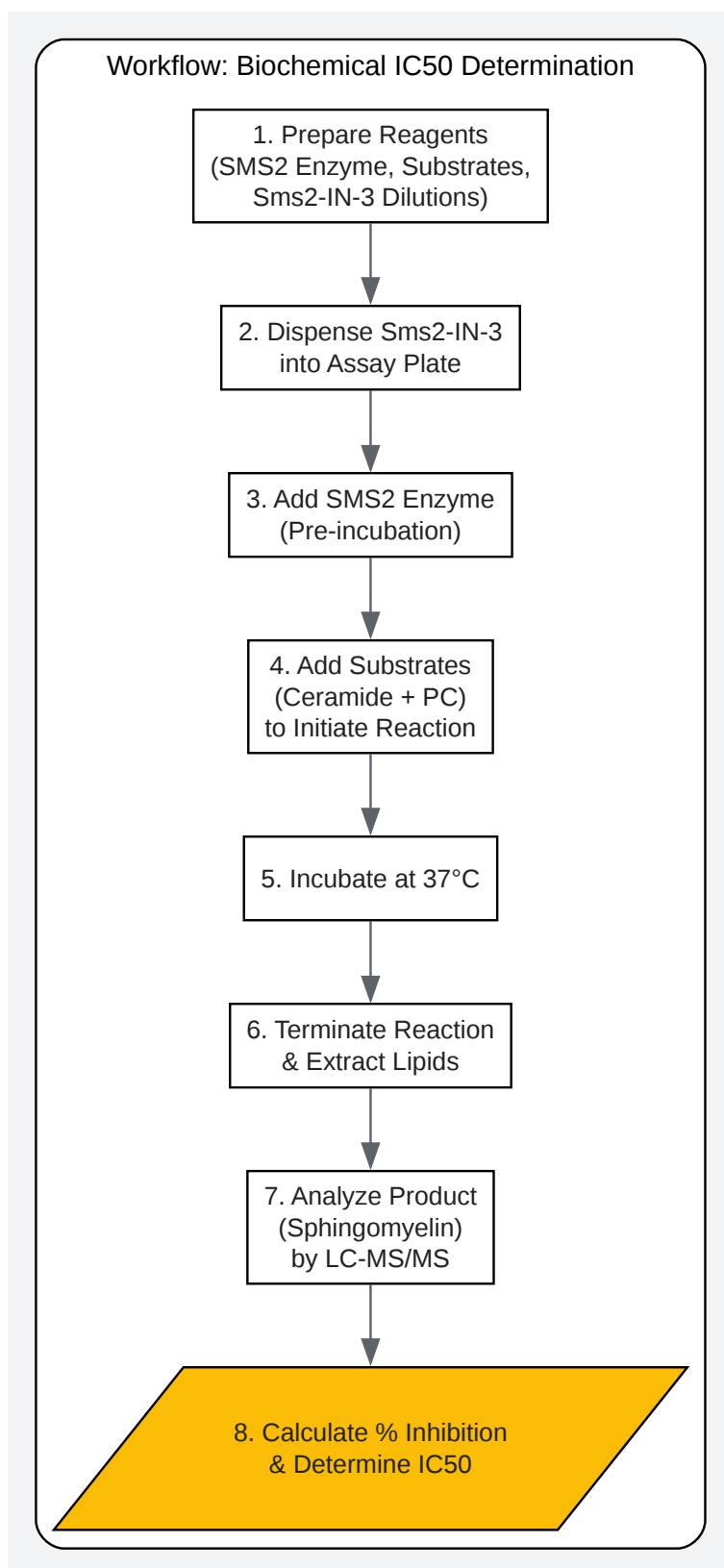
Compound	Target	Assay Type	IC50 Value	Selectivity	Reference
Sms2-IN-3 (Compound 37)	Human SMS2	Biochemical	2.2 nM	High selectivity against SMS1	[1]
2-Quinolone Derivative	Human SMS2	Biochemical	950 nM	>100-fold vs. SMS1	[2] [3]

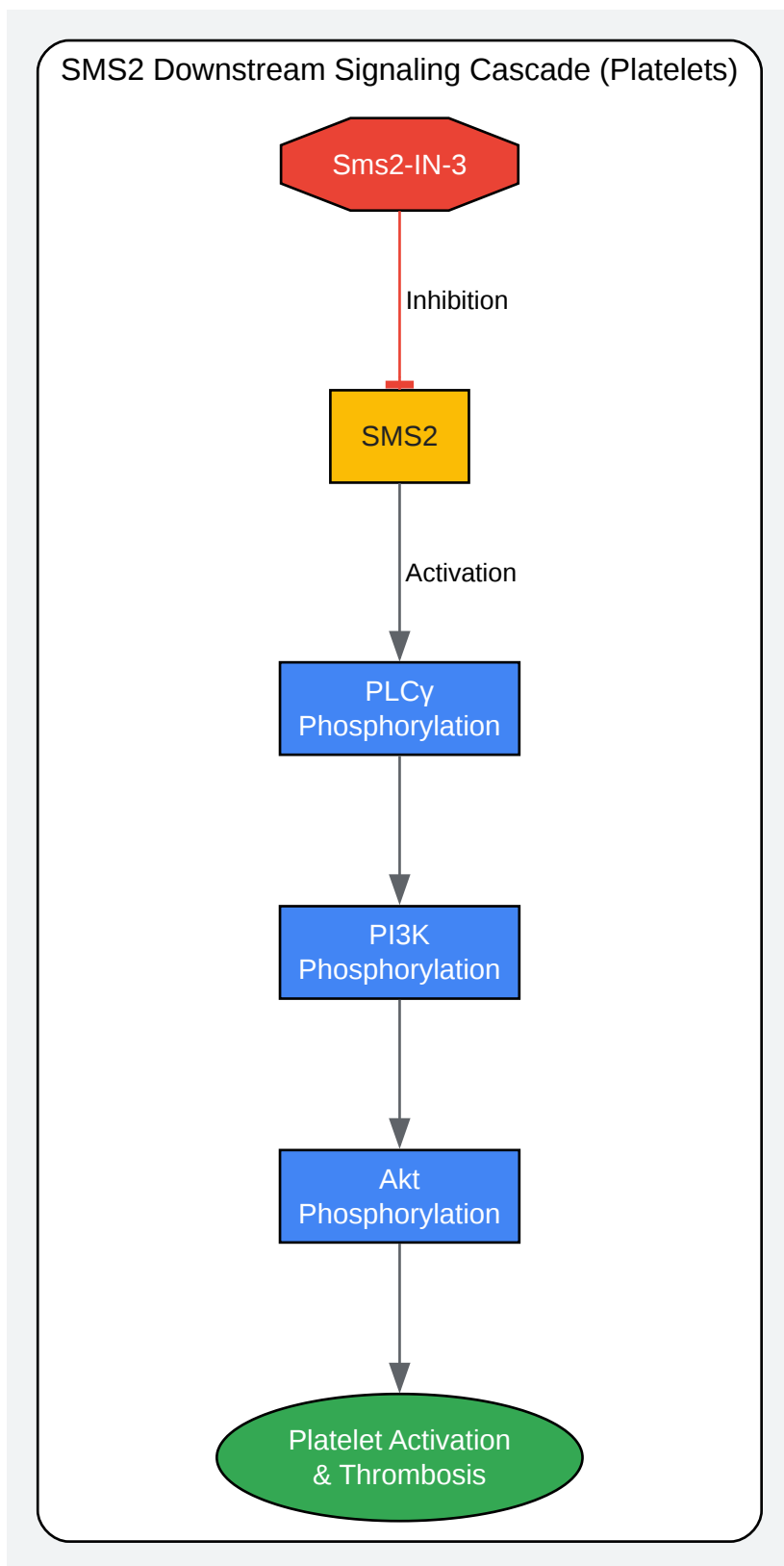
Table 1: Summary of In Vitro Potency and Selectivity of **Sms2-IN-3** and a related precursor compound.

Core Signaling Pathway

Sphingomyelin synthase 2 (SMS2) is a key enzyme in sphingolipid metabolism, primarily located at the plasma membrane.^{[4][5]} It catalyzes the final step in the de novo synthesis of sphingomyelin (SM), a crucial component of cell membranes and lipid rafts.^{[4][6]} The enzyme transfers a phosphorylcholine head group from phosphatidylcholine (PC) to ceramide (Cer), producing diacylglycerol (DAG) and SM.^[6] Inhibition of SMS2 is a therapeutic strategy for various diseases, including atherosclerosis and inflammatory conditions.^{[2][3]}







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. Discovery and characterization of selective human sphingomyelin synthase 2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Sphingomyelin synthase 2 (SMS2) deficiency attenuates LPS-induced lung injury - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Sphingomyelin synthase 2 (SMS2) is one of the determinants for plasma and liver sphingomyelin levels in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pathogenic variants of sphingomyelin synthase SMS2 disrupt lipid landscapes in the secretory pathway - PMC [pmc.ncbi.nlm.nih.gov]
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